

Overcoming Iclaprim insolubility in aqueous solutions

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Compound of Interest

Compound Name: *Iclaprim*

Cat. No.: *B1674355*

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Iclaprim Solubility Technical Support Center

Welcome to the technical support center for **Iclaprim**. This resource is designed for researchers, scientists, and drug development professionals to address challenges related to **Iclaprim**'s insolubility in aqueous solutions. Here you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to facilitate your research.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the fundamental physicochemical properties of **Iclaprim** that influence its solubility?

A1: Understanding the physicochemical properties of **Iclaprim** is the first step in addressing solubility issues. **Iclaprim** is a diaminopyrimidine antibiotic, and its solubility is influenced by its chemical structure, pKa, and the salt form in which it is supplied.

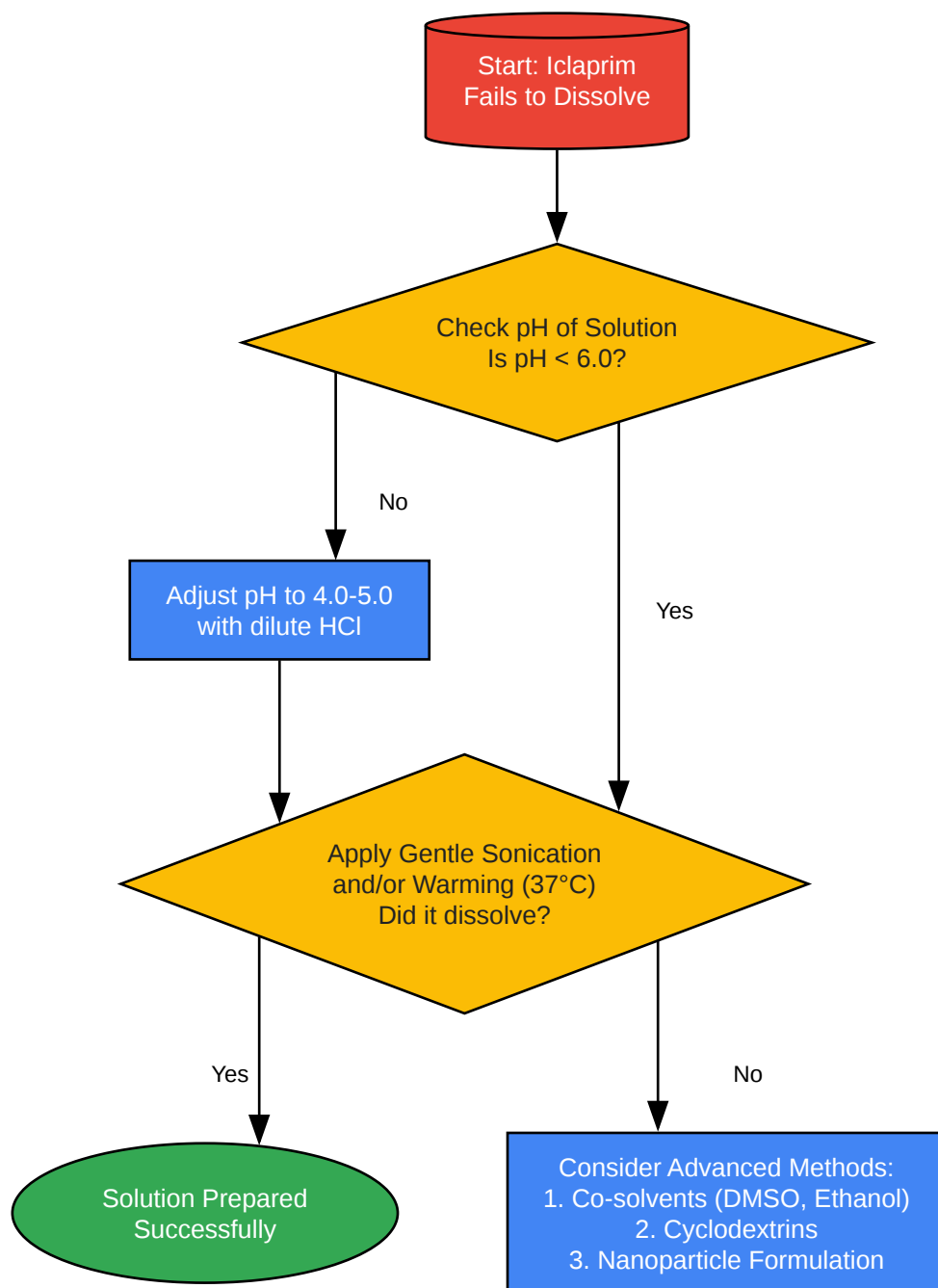
Data Presentation: Physicochemical Properties of **Iclaprim**

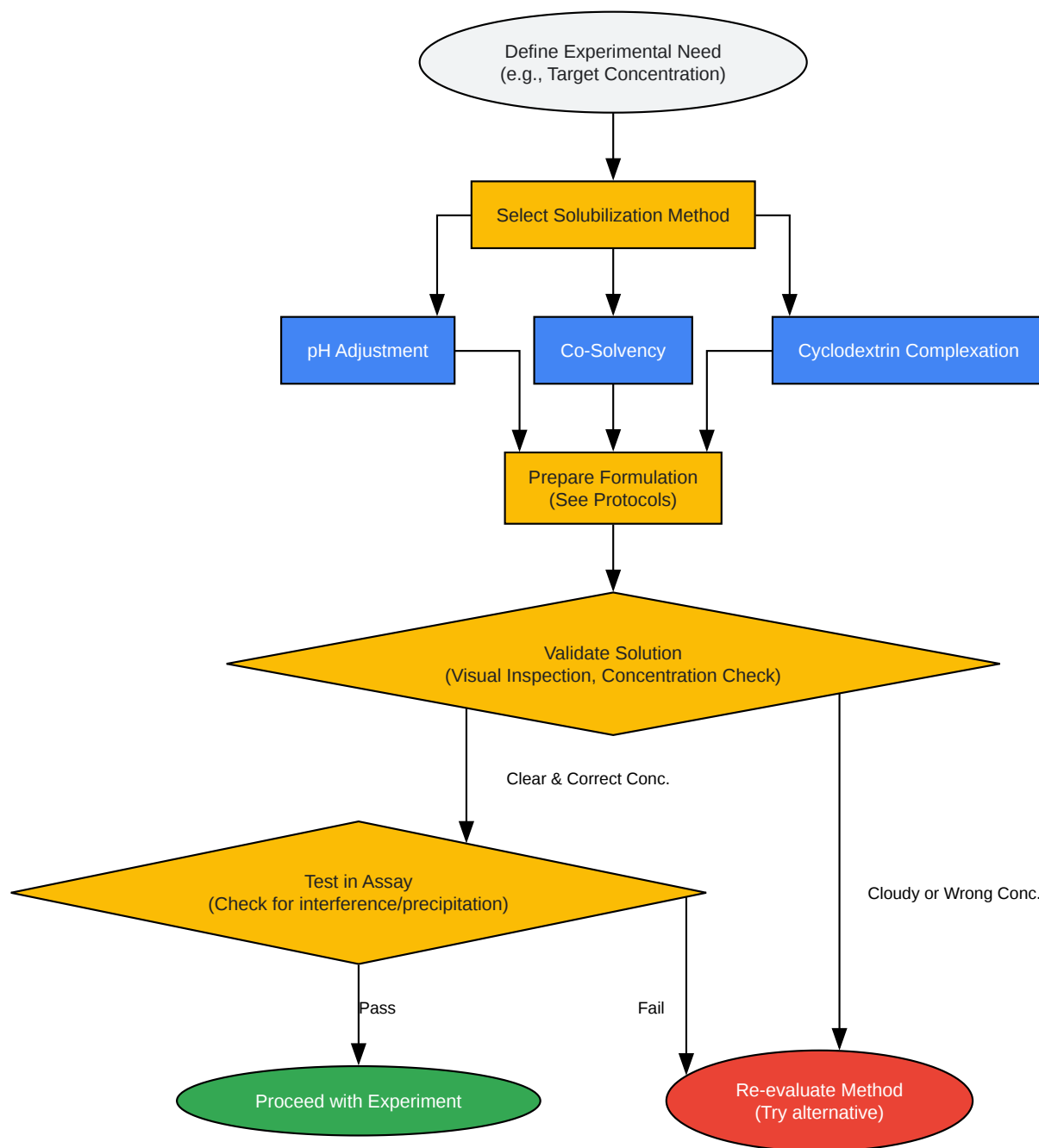
Property	Value	Significance
Chemical Class	Diaminopyrimidine	The presence of basic functional groups influences its pH-dependent solubility.
Form	Typically supplied as Iclaprim Mesylate, a salt form.[1]	Salt forms generally exhibit higher aqueous solubility compared to the free base.[2][3][4][5]
pKa	~7.15-7.2	As a weak base, Iclaprim's solubility is significantly higher at a pH below its pKa.
Aqueous Solubility	~10 mg/mL in water at 20°C.	This indicates moderate intrinsic solubility, which can be challenging for preparing concentrated stock solutions.
Predicted Water Solubility	0.142 mg/mL (for Mesylate salt)	Computational models suggest lower solubility, highlighting the need for experimental verification.[1]

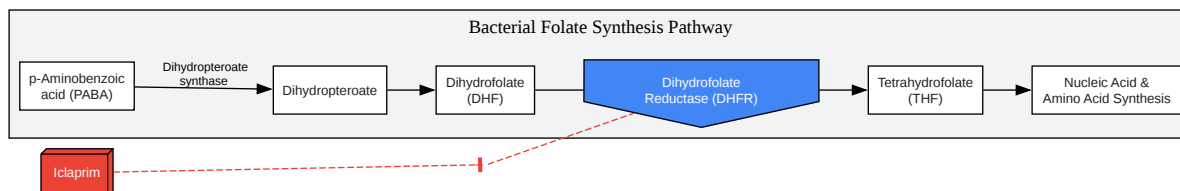
Q2: I am having trouble dissolving **Iclaprim** in my aqueous buffer. What are the initial troubleshooting steps?

A2: If you are encountering issues with dissolving **Iclaprim**, consider the following troubleshooting workflow. This process will help you identify and resolve the most common causes of poor solubility.

Diagram: Troubleshooting Logic for Iclaprim Dissolution







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